

CAS number and molecular formula of 4-APC hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-APC hydrobromide

Cat. No.: B2723375

[Get Quote](#)

In-Depth Technical Guide to 4-APC Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-APC hydrobromide, with the chemical name 4-(2-(trimethylammonio)ethoxy)benzeneaminium dibromide, is a highly selective derivatization agent developed for the sensitive detection of aldehydes in complex biological matrices. Its unique chemical structure, featuring an aniline moiety for selective reaction with aldehydes and a quaternary ammonium group, significantly enhances ionization efficiency in mass spectrometry. This technical guide provides a comprehensive overview of **4-APC hydrobromide**, including its chemical properties, a detailed experimental protocol for its use in aldehyde analysis, and a summary of its performance characteristics.

Chemical and Physical Properties

4-APC hydrobromide is a solid powder at room temperature. Its key chemical identifiers and properties are summarized in the table below for easy reference.

Property	Value
CAS Number	1076196-38-7[1][2][3][4]
Molecular Formula	C11H20Br2N2O[1][4]
Molecular Weight	356.10 g/mol [1][2]
Chemical Name	4-(2-(trimethylammonio)ethoxy)benzeneaminium dibromide[1][4]
SMILES	C--INVALID-LINK--(C)CCOC1=CC=C(N)C=C1.[Br-].[Br-]
Appearance	Solid Powder[1]
Purity	≥98%[1]
Storage Conditions	Dry, dark, and at -20°C for up to one year[1]

Mechanism of Action and Application

4-APC hydrobromide is employed as a pre-column derivatization reagent in liquid chromatography-mass spectrometry (LC-MS) based analytical methods. Its primary application lies in the selective and sensitive quantification of aldehydes, which are often present at low concentrations and exhibit poor ionization efficiency in their native forms.

The derivatization reaction proceeds via a reductive amination pathway. The aniline moiety of **4-APC hydrobromide** selectively reacts with the carbonyl group of an aldehyde to form a transient imine. This intermediate is then rapidly reduced by a reducing agent, such as sodium cyanoborohydride (NaBH₃CN), to form a stable secondary amine derivative. The presence of the permanently charged quaternary ammonium group in the derivatized aldehyde significantly enhances its signal in positive-ion electrospray ionization mass spectrometry (ESI-MS).

Experimental Protocol: Aldehyde Derivatization for LC-MS Analysis

This section provides a detailed methodology for the derivatization of aldehydes in biological samples using **4-APC hydrobromide**, based on established protocols.

Reagents and Materials

- **4-APC hydrobromide**
- Sodium cyanoborohydride (NaBH_3CN)
- Ammonium acetate buffer (150 mM, pH 5.7)
- Methanol
- Water (LC-MS grade)
- Sample containing aldehydes (e.g., plasma, urine, cell lysate)
- Standard solutions of aldehydes for calibration curve
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS system

Derivatization Procedure

- Preparation of Reagent Solutions:
 - Prepare a 2.5 mg/mL solution of **4-APC hydrobromide** in 150 mM ammonium acetate buffer (pH 5.7).
 - Prepare a 0.75 mg/mL solution of sodium cyanoborohydride (NaBH_3CN) in methanol.
- Sample Preparation:
 - Thaw biological samples on ice.

- For protein-rich samples like plasma, perform a protein precipitation step by adding a cold organic solvent (e.g., acetonitrile) in a 1:3 ratio (sample:solvent). Vortex and centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C. Collect the supernatant.
- Derivatization Reaction:
 - In a microcentrifuge tube, combine the following:
 - 200 µL of the prepared sample or standard solution.
 - 200 µL of the 2.5 mg/mL **4-APC hydrobromide** solution.
 - 50 µL of the 0.75 mg/mL NaBH₃CN solution.
 - Vortex the mixture gently.
 - Incubate the reaction mixture at 10°C for 30 minutes in the dark.
- LC-MS Analysis:
 - After incubation, the sample is ready for injection into the LC-MS system.
 - Analyze the derivatized aldehydes using a suitable reversed-phase LC column and a mass spectrometer operating in positive-ion mode.
 - Monitor the specific precursor and product ions for each derivatized aldehyde of interest.

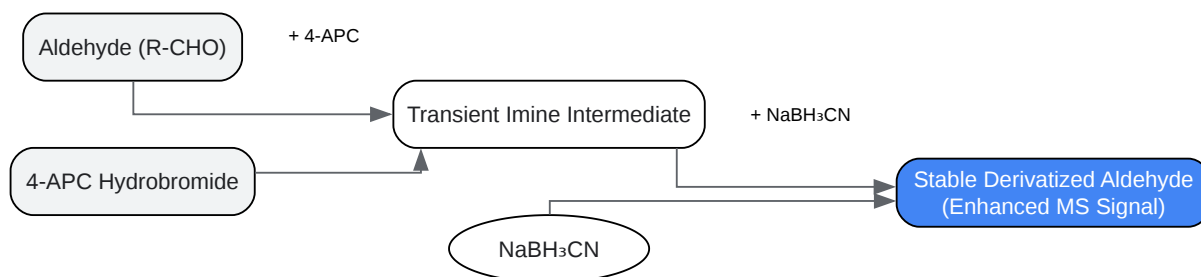
Performance Characteristics

The use of **4-APC hydrobromide** for aldehyde derivatization offers significant advantages in terms of sensitivity and selectivity.

Performance Metric	Description
Selectivity	Highly selective for aldehydes over ketones and other carbonyl-containing compounds.
Sensitivity	Enables the detection of aldehydes in the low-nanomolar range.
Signal Enhancement	Dramatically increases the mass spectrometry signal of aldehydes. For instance, the signal for hexanal has been reported to be enhanced by more than 1000 times. ^[1]
Reaction Conditions	The derivatization is performed under mild conditions (pH 5.7, 10°C), which helps to preserve the integrity of thermally labile analytes.
Reaction Time	The reaction is rapid, typically reaching completion within 30 minutes.
Compatibility	The protocol is compatible with various biological matrices, including plasma and urine.

Visualizations

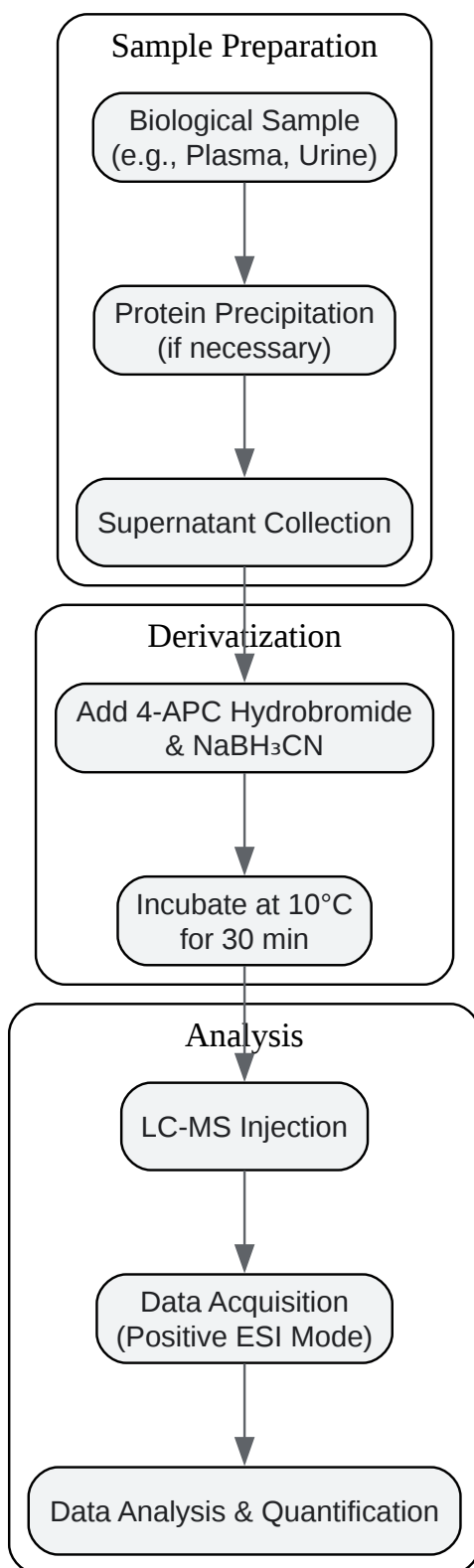
Derivatization Reaction Pathway



[Click to download full resolution via product page](#)

Caption: Reductive amination of an aldehyde with **4-APC hydrobromide**.

Experimental Workflow for Aldehyde Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for aldehyde analysis using **4-APC hydrobromide** derivatization.

Conclusion

4-APC hydrobromide is a powerful tool for researchers and scientists in the fields of metabolomics, biomarker discovery, and clinical diagnostics. Its ability to selectively and efficiently derivatize aldehydes, leading to significant enhancements in mass spectrometric detection, facilitates the accurate quantification of these important molecules in complex biological systems. The detailed protocol and performance characteristics provided in this guide serve as a valuable resource for the implementation of this robust analytical strategy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Targeted LC–MS derivatization for aldehydes and carboxylic acids with a new derivatization agent 4-APEBA - PMC [pmc.ncbi.nlm.nih.gov]
- 3. MASS SPECTROMETRY OF FATTY ALDEHYDES - PMC [pmc.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]
- To cite this document: BenchChem. [CAS number and molecular formula of 4-APC hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2723375#cas-number-and-molecular-formula-of-4-apc-hydrobromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com